

An In-depth Technical Guide to 4-methyl-2-phenoxy pyridine

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Compound of Interest

Compound Name: 4-Methyl-2-phenoxy pyridine

Cat. No.: B1642503

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This guide provides a comprehensive technical overview of **4-methyl-2-phenoxy pyridine**, a substituted pyridine derivative of interest to researchers and professionals in organic synthesis, medicinal chemistry, and materials science. This document delves into its nomenclature, physicochemical properties, synthesis strategies, and potential applications, offering insights grounded in established chemical principles.

Part 1: Chemical Identity and Nomenclature

The compound with the common name 2-phenoxy-4-picoline is systematically identified under IUPAC nomenclature, which provides an unambiguous representation of its molecular structure.

IUPAC Name

The formal IUPAC name for this compound is **4-methyl-2-phenoxy pyridine**. This name is derived from the parent heterocycle, pyridine, with a methyl group at the 4th position and a phenoxy group at the 2nd position of the pyridine ring.

Synonyms

In scientific literature and chemical databases, this compound may be referred to by several synonyms, including:

- 2-phenoxy-4-picoline
- 2-phenoxy-γ-picoline

Chemical Structure and Properties

The structural formula and key physicochemical properties are summarized below.



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Part 2: Synthesis and Methodologies

The synthesis of **4-methyl-2-phenoxy pyridine** can be approached through several established synthetic routes for forming aryl ether linkages on heterocyclic rings. A common and effective method involves nucleophilic aromatic substitution (SNAr).

General Synthesis Workflow via SNAr

The synthesis of 2-phenoxy pyridine derivatives can be efficiently achieved through the reaction of a halopyridine with a phenoxide. In the case of **4-methyl-2-phenoxy pyridine**, this involves the reaction of 2-chloro-4-methylpyridine with phenol in the presence of a base.



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Caption: General workflow for the synthesis of **4-methyl-2-phenoxy**pyridine.

Detailed Experimental Protocol

The following is a representative experimental protocol for the synthesis of **4-methyl-2-phenoxy**pyridine:

- **Reagent Preparation:** To a solution of phenol (1.2 equivalents) in a suitable aprotic polar solvent such as dimethylformamide (DMF), add a strong base like sodium hydride (NaH) or a milder base such as potassium carbonate (K_2CO_3) (1.5 equivalents) portion-wise at 0 °C.
- **Reaction Mixture:** Stir the mixture at room temperature until the evolution of hydrogen gas ceases (in the case of NaH) or for 30 minutes (for K_2CO_3) to ensure the complete formation of the corresponding phenoxide.
- **Nucleophilic Substitution:** Add 2-chloro-4-methylpyridine (1.0 equivalent) to the reaction mixture.
- **Heating:** Heat the reaction mixture to a temperature between 80-120 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature and quench with water. Extract the aqueous layer with a suitable organic solvent like ethyl acetate.

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to afford the desired **4-methyl-2-phenoxy pyridine**.

Part 3: Applications in Research and Development

While specific applications of **4-methyl-2-phenoxy pyridine** are not extensively documented, its structural motifs are present in molecules with significant biological activity and material properties. Pyridine derivatives are widely used as intermediates in the synthesis of pharmaceuticals and agrochemicals.[1]

Pharmaceutical and Agrochemical Synthesis

The phenoxy pyridine scaffold is a key structural element in a variety of biologically active compounds. For instance, the related compound 2-methoxy-4-methylpyridine is a versatile building block in the synthesis of pharmaceuticals and agrochemicals.[1] The ability of the pyridine nitrogen to participate in hydrogen bonding and coordination is crucial for the binding of drugs to their biological targets.[2]

The N-methyl-4-phenoxy picolinamide motif, which is structurally related, is found in potent anti-cancer agents like sorafenib.[3] This suggests that **4-methyl-2-phenoxy pyridine** could serve as a valuable intermediate for the synthesis of novel therapeutic agents.

Ligand Development in Coordination Chemistry

Pyridine-based structures are fundamental in the design of ligands for coordination chemistry. The nitrogen atom of the pyridine ring can coordinate with metal ions, and the substituents on the ring can be modified to tune the electronic and steric properties of the resulting metal complexes. These complexes can have applications in catalysis and materials science.[1] For example, substituted 2-pyridyl-4-phenylquinolines are used as bidentate aza chelating molecules for complexing with metal cations like Ru, Os, and Ir.[4]

Part 4: Conclusion

4-methyl-2-phenoxy pyridine is a compound with significant potential as a building block in various fields of chemical research and development. Its synthesis is achievable through well-established methodologies, and its structural features suggest its utility in the creation of novel

pharmaceuticals, agrochemicals, and advanced materials. Further exploration of the reactivity and applications of this compound is warranted to fully realize its scientific and commercial potential.

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